

tropic acid melting point and physical constants

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An In-depth Technical Guide on the Physical Constants of Tropic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical constants of **tropic acid**, a vital precursor in the synthesis of several pharmaceuticals. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visual representations of key processes.

Core Physical and Chemical Properties

Tropic acid, chemically known as 3-hydroxy-2-phenylpropanoic acid, is a chiral molecule existing as two enantiomers, (R)-**tropic acid** and (S)-**tropic acid**, and as a racemic mixture, (±)-**tropic acid**.[1] Its physical properties are crucial for its synthesis, purification, and formulation into active pharmaceutical ingredients.

Data Presentation

The quantitative physical data for the different forms of **tropic acid** are summarized in the tables below for easy comparison.

Table 1: General Physical Constants of **Tropic Acid**



Property	Value	Reference(s)
IUPAC Name	3-Hydroxy-2-phenylpropanoic acid	[1]
Molecular Formula	С9Н10О3	[1]
Molar Mass	166.176 g·mol⁻¹	[1]
Appearance	White to off-white crystalline solid	[2]

Table 2: Melting Points of Tropic Acid Isomers

Isomer	Melting Point (°C)	Reference(s)
(±)-Tropic Acid (racemic)	115 - 118	[1][3]
(S)-(-)-Tropic Acid	126 - 127	[4]
(R)-(+)-Tropic Acid	107	[5]

Table 3: Solubility and Acidity of Tropic Acid

Property	Value	Conditions	Reference(s)
Water Solubility	20 g/L	at 20°C	[3][6]
Molar Solubility in Water	~0.12 mol/L	at 20°C	[5]
Solubility in other solvents	Soluble in methanol, ethanol, and ether.	-	[6][7]
рКа	3.53	at 25°C	[8]

Experimental Protocols

Detailed methodologies for determining the key physical constants of **tropic acid** are outlined below. These protocols are standard in pharmaceutical and chemical research.



Melting Point Determination (Capillary Method)

This method is widely used to determine the melting point of a crystalline solid.

Materials:

- Melting point apparatus (e.g., DigiMelt)
- Capillary tubes (sealed at one end)
- Tropic acid sample (finely powdered)
- Mortar and pestle (optional, for grinding crystals)
- Thermometer

Procedure:

- Sample Preparation: A small amount of the dry **tropic acid** sample is placed on a clean, dry surface. The open end of a capillary tube is pushed into the sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. The packed sample should be 2-3 mm high.[3][9]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[10]
- Approximate Melting Point Determination: A rapid heating rate (10-20 °C/minute) is used to get an approximate melting range.[9]
- Accurate Melting Point Determination: A new sample is prepared. The apparatus is heated to a temperature about 20 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C/minute.[11]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[10]

Aqueous Solubility Determination (Shake-Flask Method)

Foundational & Exploratory





The shake-flask method is the gold standard for determining the thermodynamic solubility of a compound.[12]

Materials:

- Tropic acid sample
- Distilled water (or other relevant aqueous buffer)
- Small vials with screw caps
- Thermostatic shaker bath
- Analytical balance
- pH meter
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Sample Preparation: An excess amount of **tropic acid** is added to a vial containing a known volume of the aqueous solvent. This ensures that a saturated solution is formed in equilibrium with the solid.[12][13]
- Equilibration: The vials are sealed and placed in a thermostatic shaker bath set to a constant temperature (e.g., 25 °C or 37 °C) and agitated for a sufficient period (e.g., 24-48 hours) to reach equilibrium.[13]
- Phase Separation: After equilibration, the samples are allowed to stand to let the excess solid settle. The supernatant is then carefully removed and centrifuged to separate any remaining solid particles.[5]
- Analysis: The concentration of tropic acid in the clear supernatant is determined using a
 validated analytical method, such as HPLC with UV detection.[14] A calibration curve with
 known concentrations of tropic acid is used for quantification.[13]



 pH Measurement: The pH of the saturated solution is measured, as the solubility of ionizable compounds like tropic acid is pH-dependent.[12]

pKa Determination (Potentiometric Titration)

Potentiometric titration is a precise method for determining the pKa of an acid.[6]

Materials:

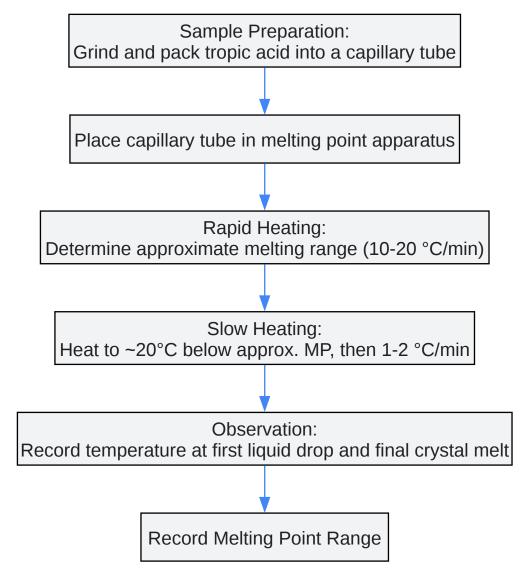
- Tropic acid sample
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- pH meter with a combination electrode
- Buret
- Beaker
- Magnetic stirrer and stir bar

Procedure:

- Sample Preparation: A known amount of tropic acid is dissolved in a known volume of deionized water.
- Titration Setup: The beaker containing the **tropic acid** solution is placed on a magnetic stirrer, and the pH electrode is immersed in the solution. The buret is filled with the standardized NaOH solution.
- Titration: The NaOH solution is added in small, known increments to the tropic acid solution.
 After each addition, the solution is stirred, and the pH is recorded.[15]
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of NaOH added. The equivalence point is the point of steepest inflection on the curve. The half-equivalence point (where half of the acid has been neutralized) corresponds to the pH at which pH = pKa.[15]



Mandatory Visualizations Experimental Workflow: Melting Point Determination

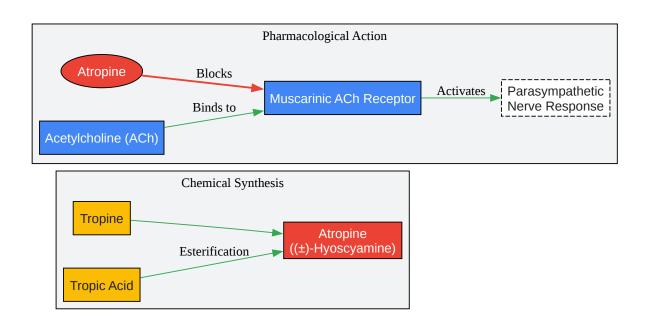


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Caption: Workflow for Melting Point Determination.

Logical Relationship: Tropic Acid in the Synthesis and Action of Atropine





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